

6-Aminopicolinic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Aminopicolinic acid

Cat. No.: B188573

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **6-Aminopicolinic acid** (also known as 6-Aminopyridine-2-carboxylic acid), a key intermediate in the synthesis of various biologically active molecules. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification

| Identifier | Value |
|-------------------|---|
| Chemical Name | 6-Aminopicolinic acid |
| Synonyms | 6-Aminopyridine-2-carboxylic acid, 6-Amino-2-picolinic acid |
| CAS Number | 23628-31-1 |
| Molecular Formula | C ₆ H ₆ N ₂ O ₂ |
| Molecular Weight | 138.12 g/mol |
| Appearance | White to off-white or pale cream solid powder |


Hazard Identification and Classification

6-Aminopicolinic acid is classified as hazardous. The following table summarizes its GHS hazard classifications.

| Hazard Class | Category | Hazard Statement |
|---|------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | Category 3 | H335: May cause respiratory irritation |

Signal Word: Warning

Hazard Pictograms:

 alt text

Toxicological Information

The toxicological properties of **6-Aminopicolinic acid** have not been fully investigated.[\[1\]](#)

Acute Toxicity: No specific LD50 (oral, dermal) or LC50 (inhalation) data is currently available for **6-Aminopicolinic acid**. However, it is classified as harmful if swallowed.

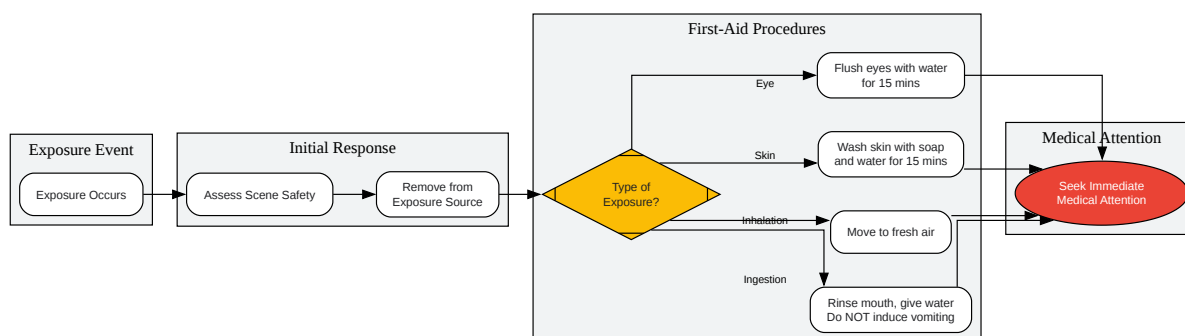
Chronic Toxicity: Information on the long-term health effects of exposure to this compound is not available.

First-Aid Measures

Immediate medical attention is recommended in case of significant exposure. Follow the protocols outlined below.

Experimental Protocol: First-Aid Procedures

1. Eye Contact: 1.1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 1.2. Remove contact lenses if present and easy to do. Continue rinsing. 1.3. Seek immediate medical attention.
2. Skin Contact: 2.1. Immediately remove all contaminated clothing. 2.2. Wash the affected area with plenty of soap and water for at least 15 minutes. 2.3. If skin irritation occurs, seek medical advice/attention. 2.4. Wash contaminated clothing before reuse.
3. Inhalation: 3.1. Remove the individual from the exposure area to fresh air immediately. 3.2. If breathing is difficult, administer oxygen. 3.3. If the individual is not breathing, give artificial respiration. 3.4. Seek immediate medical attention.
4. Ingestion: 4.1. Do NOT induce vomiting. 4.2. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink. 4.3. Never give anything by mouth to an unconscious person. 4.4. Seek immediate medical attention.



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First-Aid Workflow for **6-Aminopicolinic Acid** Exposure.

Fire-Fighting Measures

Extinguishing Media:

- Suitable: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable: No information available.

Specific Hazards:

- During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon monoxide may be generated by thermal decomposition.

Protective Equipment:

- Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

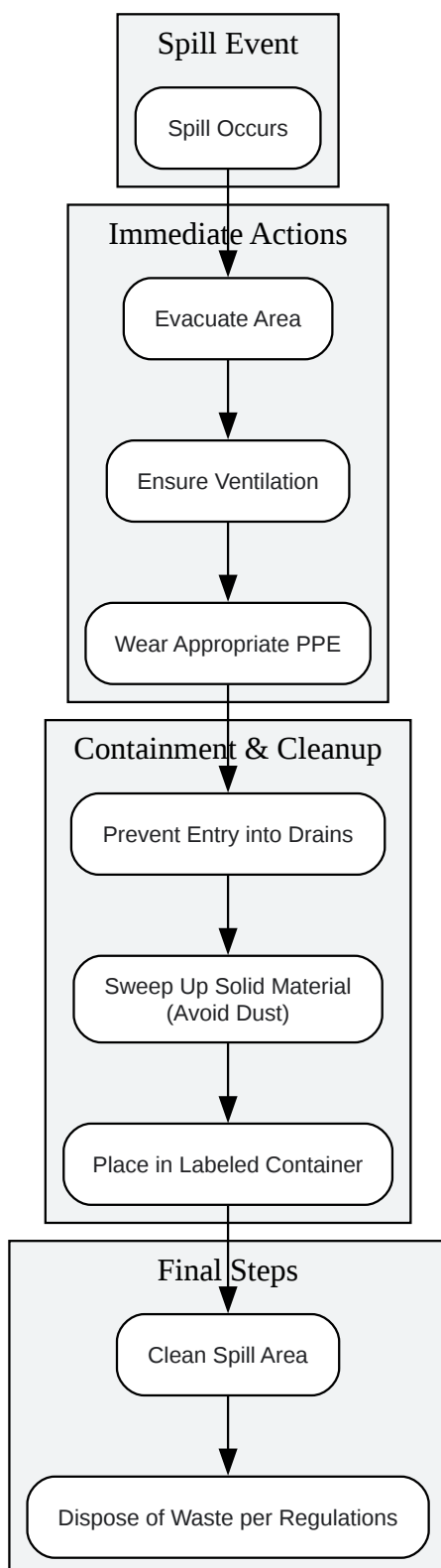
Accidental Release Measures

Experimental Protocol: Spill Cleanup

1. Personal Precautions: 1.1. Evacuate personnel from the immediate area. 1.2. Ensure adequate ventilation. 1.3. Avoid breathing dust. 1.4. Wear appropriate personal protective equipment (PPE) as specified in Section 7.

2. Environmental Precautions: 2.1. Prevent the spill from entering drains, sewers, or waterways.

3. Methods for Containment and Cleaning Up: 3.1. For a dry spill, carefully sweep up the material, avoiding dust generation. 3.2. Place the swept material into a suitable, labeled container for disposal. 3.3. Clean the spill area thoroughly with soap and water. 3.4. Dispose of waste material in accordance with local, state, and federal regulations.



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References

- 1. fishersci.com [fishersci.com]
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